

Solubility Profile of 1-Aminocyclohexanecarboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name: 1-Aminocyclohexanecarboxylic acid

Cat. No.: B555797

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Abstract

This technical guide provides a comprehensive overview of the solubility of **1-Aminocyclohexanecarboxylic acid** in various solvents. Due to the limited availability of precise quantitative data in publicly accessible literature, this document focuses on qualitative solubility characteristics, alongside a detailed experimental protocol for determining equilibrium solubility via the shake-flask method and subsequent analysis by High-Performance Liquid Chromatography (HPLC). This guide is intended to be a valuable resource for researchers and professionals working with this compound in pharmaceutical development and other scientific applications.

Introduction

1-Aminocyclohexanecarboxylic acid (ACHC) is a cyclic, non-proteinogenic alpha-amino acid. Its constrained conformational structure makes it a valuable building block in the design of peptides and peptidomimetics with enhanced stability and specific biological activities. Understanding the solubility of ACHC in different solvent systems is crucial for its application in chemical synthesis, formulation development, and various biological assays. This guide

summarizes the available solubility information and provides a robust methodology for its experimental determination.

Physicochemical Properties of 1-Aminocyclohexanecarboxylic Acid

- Appearance: White to off-white crystalline solid or powder.[1]
- Molecular Formula: $C_7H_{13}NO_2$
- Molecular Weight: 143.18 g/mol
- Melting Point: $>300\text{ }^{\circ}\text{C}$ [2]
- pKa: pK_1 : 2.65 (+1); pK_2 : 10.03 (0) (at 25°C)[2]

Solubility Data

Precise quantitative solubility data for **1-Aminocyclohexanecarboxylic acid** in a range of common laboratory solvents is not readily available in published literature. The following table summarizes the qualitative solubility information that has been compiled from various sources. It is important to note that terms like "slightly soluble" and "moderate" are not standardized and can vary between sources. For applications requiring precise solubility values, experimental determination is strongly recommended.

Solvent	Solvent Type	Qualitative Solubility
Water	Polar Protic	Soluble, Moderate[1]
Ethanol	Polar Protic	Moderate[1]
Methanol	Polar Protic	Slightly Soluble[3]
Non-polar organic solvents	Non-polar	Limited solubility

Experimental Protocol: Determination of Equilibrium Solubility using the Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound.^[4]

Materials and Equipment

- **1-Aminocyclohexanecarboxylic acid** (solid)
- Selected solvents (e.g., water, ethanol, methanol, etc.)
- Glass flasks or vials with airtight seals
- Orbital shaker with temperature control
- Analytical balance
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Volumetric flasks and pipettes

Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **1-Aminocyclohexanecarboxylic acid** to a flask containing a known volume of the desired solvent. The excess solid is crucial to ensure that equilibrium is reached with an undissolved solid phase present.
 - Seal the flasks tightly to prevent solvent evaporation.
 - Place the flasks in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C) and agitate for a predetermined period (typically 24-48 hours) to allow the system to reach equilibrium.
- Sample Collection and Preparation:

- After the equilibration period, allow the flasks to stand undisturbed for a sufficient time to let the excess solid settle.
- Carefully withdraw a sample from the supernatant using a pipette.
- To remove any remaining undissolved microparticles, either centrifuge the sample at a high speed or filter it through a syringe filter. This step is critical to avoid overestimation of the solubility.
- Quantification by HPLC:
 - Prepare a series of standard solutions of **1-Aminocyclohexanecarboxylic acid** of known concentrations in the same solvent.
 - Analyze both the standard solutions and the filtered sample from the saturated solution using a validated HPLC method.
 - Construct a calibration curve by plotting the peak area (or height) from the HPLC chromatograms of the standard solutions against their corresponding concentrations.
 - Determine the concentration of **1-Aminocyclohexanecarboxylic acid** in the sample by interpolating its peak area on the calibration curve.

Analytical Method: HPLC for Quantification

High-Performance Liquid Chromatography is a suitable method for the quantification of **1-Aminocyclohexanecarboxylic acid**.

Suggested HPLC Parameters

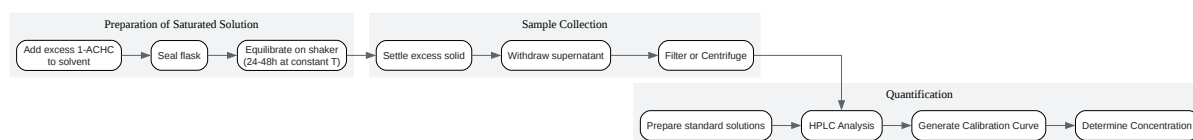
- Column: A C18 reversed-phase column is a common choice for the analysis of amino acids.
- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer at a controlled pH) and an organic modifier like acetonitrile or methanol. The exact composition may need to be optimized.
- Detection: UV detection at a low wavelength (e.g., around 210 nm) is often used for non-aromatic amino acids.

- Flow Rate: Typically 1.0 mL/min.
- Injection Volume: 10-20 μ L.

Note: Method validation, including linearity, accuracy, precision, and specificity, should be performed to ensure reliable results.

Visualizations

Experimental Workflow for Solubility Determination



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References

1. Page loading... [guidechem.com]
2. 1-Amino-1-cyclohexanecarboxylic acid | 2756-85-6 [chemicalbook.com]
3. 1-Aminocyclohexanecarboxylic acid , 98% , 2756-85-6 - CookeChem [cookechem.com]
4. angenechemical.com [angenechemical.com]

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